

An In-depth Technical Guide to the Chemical Compound Lindestrene

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Compound of Interest

Compound Name: *Lindestrene*

Cat. No.: *B16165292*

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Abstract

Lindestrene is a naturally occurring furanosesquiterpene that has garnered interest within the scientific community for its presence in medicinally significant plants and its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological context of **Lindestrene**, tailored for researchers, scientists, and professionals in drug development. This document collates available data on its identification, synthesis, and cytotoxic effects, presenting it in a structured and accessible format.

Chemical Identity and Structure

Lindestrene is a sesquiterpenoid characterized by a furan ring fused to a decalin ring system. First isolated from *Lindera strychnifolia*, it is also a known constituent of the oleo-gum resin of *Commiphora myrrha* (myrrh), a substance with a long history of use in traditional medicine.[1][2][3][4]

The definitive chemical structure of **Lindestrene** has been established through spectroscopic analysis and total synthesis.^[1] Key identifiers and properties are summarized in the table below.

Table 1: Chemical Identifiers and Properties of Lindestrene

Identifier/Property	Value	Reference
IUPAC Name	(4a <i>S</i> ,8a <i>S</i>)-3,8a-dimethyl-5-methylidene-4,4a,6,9-tetrahydrobenzo[<i>f</i>][5]benzofuran	[5]
Molecular Formula	C ₁₅ H ₁₈ O	[1][5]
Molecular Weight	214.30 g/mol	[5]
CAS Number	2221-88-7	[1][6]
SMILES String	<chem>CC1=COC2=C1C[C@H]3C(=C)CC=C[C@@]3(C2)C</chem>	[1][5]
InChI Key	BZQURGSQMBBPRU-DZGCQCFKSA-N	[5][7]
Calculated XLogP3-AA	3.7	[1][6]
Estimated Boiling Point	319 °C	[1]
Estimated Flash Point	143.45 °C	[1]

Experimental Data

Natural Abundance

Lindestrene is a component of the essential oil and resin extracts of several plants, most notably Commiphora species. Its concentration can vary depending on the source and extraction method.

Table 2: Quantitative Analysis of Lindestrene in Commiphora myrrha Resin Extracts

Analytical Method	Sample Type	Percentage of Lindestrene	Reference
GC-MS	Methanol Extract	0.45 ± 0.01%	[5]
GC-MS	Hexane Extract (Source 1)	2.74%	[8]
GC-MS	Hexane Extract (Source 2)	6.24%	[8]

Biological Activity

While data on the isolated compound is limited, extracts of Commiphora myrrha, which contain **Lindestrene**, have demonstrated cytotoxic effects against various cancer cell lines. This suggests that **Lindestrene** may contribute to the overall bioactivity of the extract.

Table 3: Cytotoxic Activity of Commiphora myrrha Methanol Extract

Cell Line	IC ₅₀ (µg/mL)	Reference
HepG-2 (Hepatocellular Carcinoma)	39.73	[5]
HeLa (Cervical Cancer)	29.41	[5]
WI-38 (Normal Fibroblast)	> 100	[5]

Experimental Protocols

Isolation of Lindestrene from Natural Sources

Lindestrene is typically isolated from the oleo-gum resin of Commiphora myrrha or the roots of Lindera strychnifolia. A general procedure involves the following steps:

- Extraction: The dried and powdered plant material is subjected to solvent extraction, commonly with hexane or ethanol.
- Fractionation: The crude extract is then fractionated using column chromatography over silica gel with a gradient elution system (e.g., hexane-ethyl acetate).
- Purification: Fractions containing **Lindestrene**, as identified by Thin Layer Chromatography (TLC), are pooled and further purified using preparative TLC or High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Total Synthesis of (±)-Lindestrene

The total synthesis of racemic **Lindestrene** was first reported by Minato and Nagasaki in 1967, providing confirmation of its structure.^[1] The synthesis is a multi-step process, and the detailed experimental procedures can be found in the original publication. A key step in the synthesis involves the construction of the furan ring onto the decalin core.

Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the identification and quantification of **Lindestrene** in essential oils and plant extracts.

- Sample Preparation: The extract is diluted in a suitable solvent (e.g., hexane or methanol).
- GC Separation:
 - Instrument: Thermo Scientific capillary gas chromatograph or similar.
 - Column: TG-5MS (30 m × 0.25 mm × 0.25 μm film thickness) or equivalent.
 - Carrier Gas: Helium.
 - Temperature Program: An initial oven temperature of 50°C, held for a set time, followed by a ramp up to 250°C at a rate of 5°C/min.^[5]
- MS Detection:

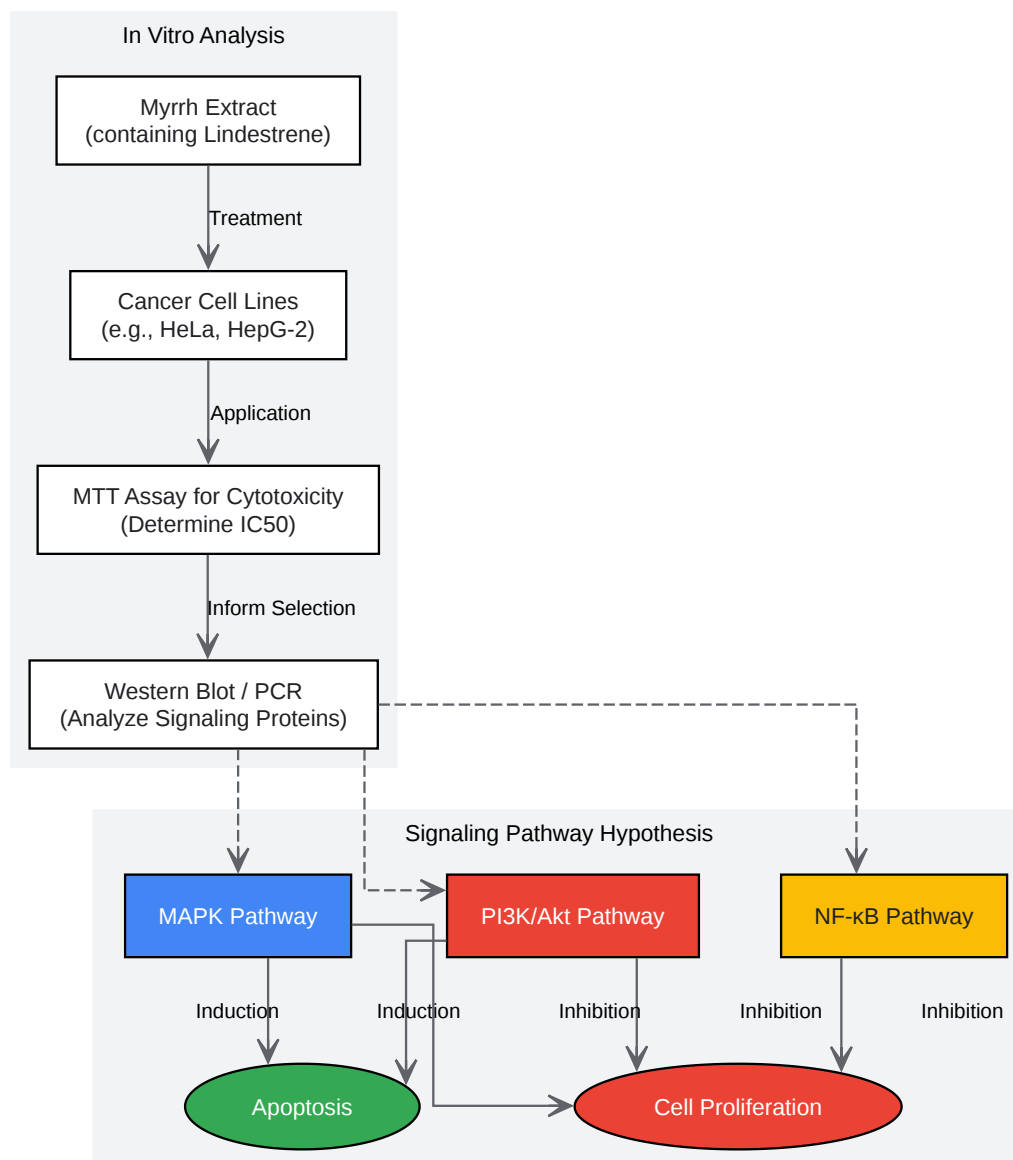
- Ionization: Electron Ionization (EI).
- Analysis: The mass spectrum of the peak corresponding to **Lindestrene** is compared with reference spectra from databases (e.g., NIST) for confirmation.

Biological Activity and Potential Signaling Pathways

Lindestrene is a constituent of myrrh, which has been reported to possess cytotoxic and anti-inflammatory properties.[7][9][10][11] Notably, **Lindestrene** has been mentioned in the context of cytotoxicity towards skin cancer cells.[2][4] While the specific mechanism of action for **Lindestrene** has not been fully elucidated, studies on myrrh extracts suggest the involvement of several key signaling pathways in cancer cells. These pathways, including PI3K-Akt, MAPK, and NF-κB, are critical regulators of cell proliferation, survival, and apoptosis.[9][12][13]

The diagram below illustrates a potential logical workflow for investigating the cytotoxic effects of a natural product extract containing **Lindestrene**.

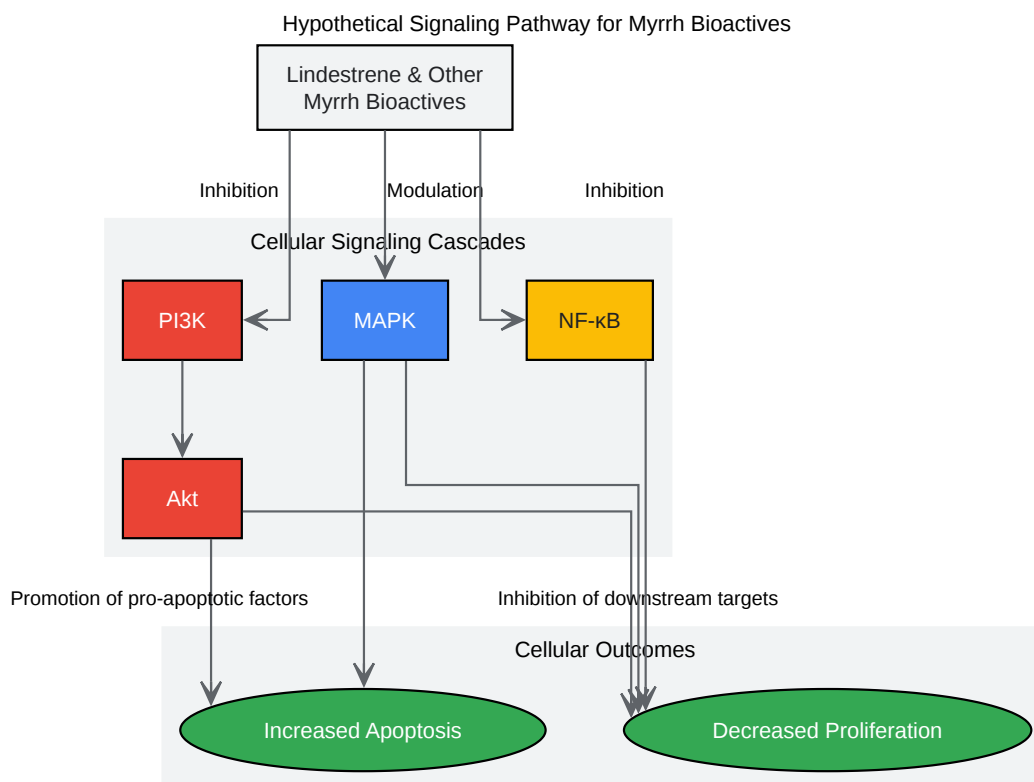
Investigation Workflow for Cytotoxic Effects



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Caption: Workflow for investigating the cytotoxic effects of Myrrh extract.

The following diagram illustrates a hypothetical signaling cascade that could be modulated by bioactive compounds found in myrrh, such as **Lindestrene**, leading to anticancer effects.



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Caption: Potential signaling pathways affected by Myrrh components.

Conclusion

Lindestrene is a well-characterized furanosesquiterpene with a defined chemical structure. While its isolation and synthesis have been documented, further research is required to fully understand its specific biological activities and mechanisms of action, independent of the

complex mixtures in which it is naturally found. The cytotoxic properties of **Lindestrene**-containing extracts suggest that this compound may be a valuable lead for future drug discovery and development efforts, particularly in the field of oncology. This guide serves as a foundational resource for researchers embarking on further investigation of this intriguing natural product.

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